

The Structure and Synthesis of Yobyryne: A Technical Guide

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Compound of Interest

Compound Name:	Yobyryne
CAS No.:	525-15-5
Cat. No.:	B14163837

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the structure elucidation and total synthesis of **Yobyryne**, a notable indole alkaloid. The information is compiled to serve as a comprehensive technical resource, presenting key data in a structured format and outlining detailed experimental methodologies.

Introduction to Yobyryne

Yobyryne, with the chemical formula $C_{19}H_{16}N_2$, is a heterocyclic compound belonging to the yohimbine alkaloid family. Its formal IUPAC name is 1-[(2-methylphenyl)methyl]-9H-pyrido[3,4-b]indole. The structural backbone of **Yobyryne** is a β -carboline moiety, which is a common feature in many biologically active alkaloids. The elucidation of its structure and the development of its synthetic pathways have been subjects of chemical research, contributing to the broader understanding of indole alkaloid chemistry.

Structure Elucidation

The determination of **Yobyryne**'s chemical structure has been accomplished through a combination of spectroscopic techniques and chemical degradation studies. The key analytical data are summarized below.

Spectroscopic Data

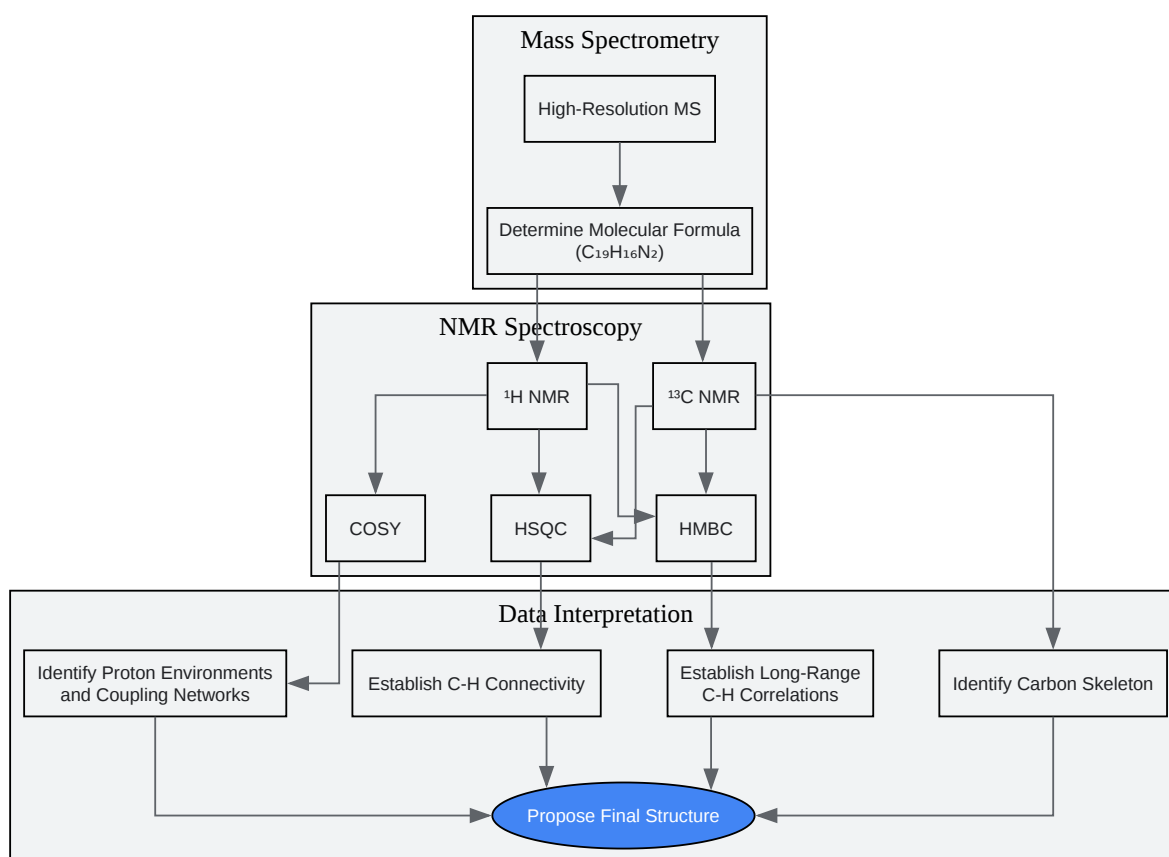
Modern spectroscopic methods are fundamental to the structural characterization of complex organic molecules like **Yobyryne**. While comprehensive public domain spectra are not readily available, the expected spectroscopic characteristics can be inferred from its structure and data from related compounds.

Table 1: Key Physicochemical and Spectroscopic Data for **Yobyryne**

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₆ N ₂	PubChem
Molecular Weight	272.35 g/mol	PubChem
¹ H NMR	Predicted shifts for aromatic protons (δ 7.0-8.5 ppm), a singlet for the benzylic CH ₂ group, and a singlet for the methyl group.	-
¹³ C NMR	Predicted signals for aromatic and heteroaromatic carbons (δ 110-150 ppm), a signal for the benzylic carbon, and a signal for the methyl carbon.	PubChem (data exists)
Mass Spectrometry	Molecular ion peak (M ⁺) at m/z 272. Key fragmentation would involve cleavage of the benzylic bond.	PubChem (data exists)

Logic of Structure Elucidation

The process of elucidating the structure of **Yobyryne** would logically follow the workflow outlined below. This involves initial characterization through mass spectrometry to determine the molecular formula, followed by detailed NMR studies to map the carbon-hydrogen framework and establish connectivity.



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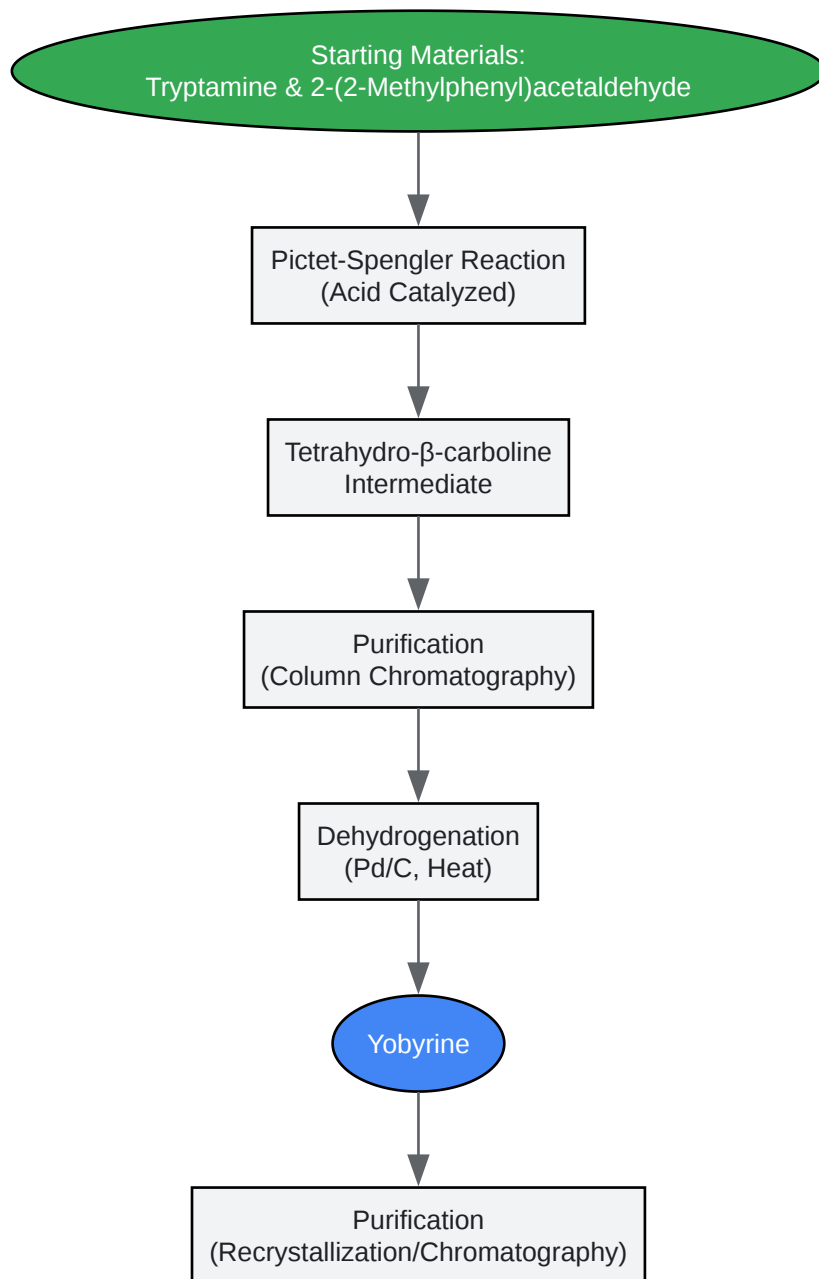
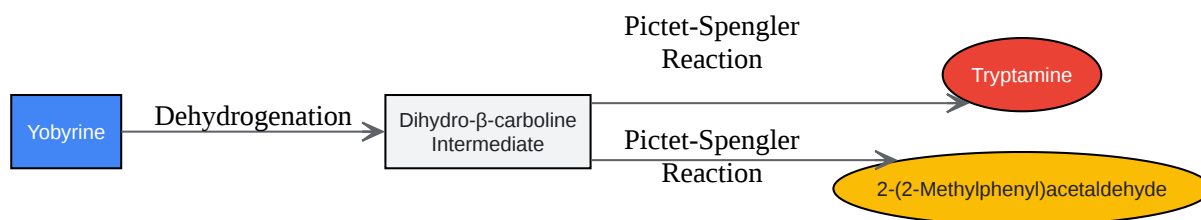
Figure 1. Logical workflow for the structure elucidation of **Yobyryne**.

Total Synthesis of Yobyryne

The total synthesis of **Yobyryne** has been a subject of interest, historically linked to the chemistry of yohimbine alkaloids. A key historical synthesis was reported by Percy L. Julian and his colleagues in 1941. The general approach often involves the dehydrogenation of a yohimbine or related precursor.

Retrosynthetic Analysis

A plausible retrosynthetic pathway for **Yobyryne** would involve a Pictet-Spengler reaction as a key step to construct the β -carboline core, followed by the introduction of the 2-methylbenzyl group.



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